

An In-depth Technical Guide to Pigment Red 5

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Compound of Interest

Compound Name: *Pigment red 5*

Cat. No.: *B1583872*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Pigment Red 5** (C.I. 12490), focusing on its chemical properties, synthesis, analytical characterization, and toxicological profile. The information is curated for professionals in research and development, particularly those exploring novel applications for existing chemical entities.

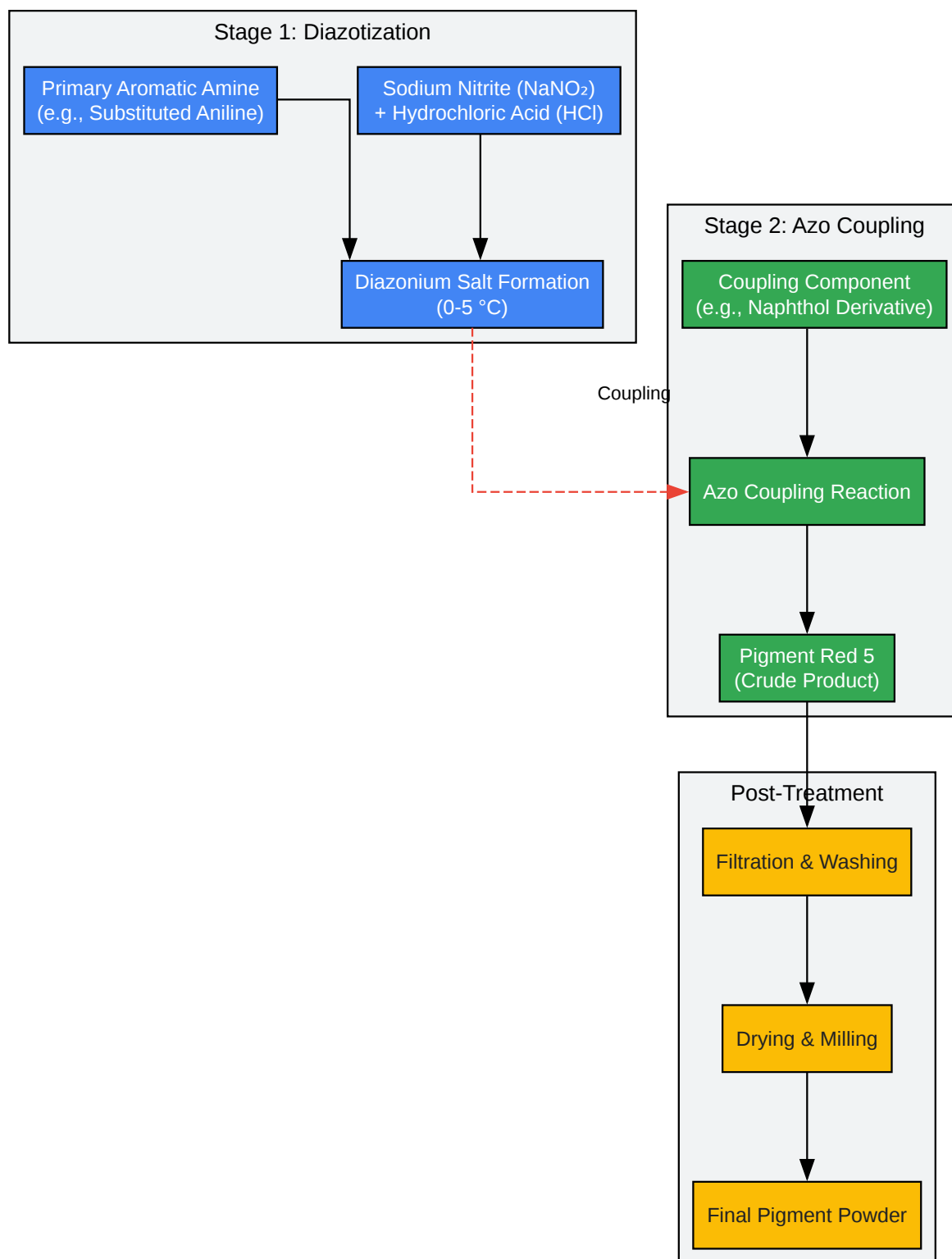
Core Chemical and Physical Properties

Pigment Red 5 is a synthetic organic azo pigment known for its vibrant yellowish-red hue.^[1] Its complex molecular structure is responsible for its color and stability.^[2] The fundamental properties of **Pigment Red 5** are summarized below.

Property	Value	Source
IUPAC Name	N-(5-chloro-2,4-dimethoxyphenyl)-4-[[5-(diethylsulfamoyl)-2-methoxyphenyl]diazenyl]-3-hydroxynaphthalene-2-carboxamide	[2][3][4]
Molecular Formula	C ₃₀ H ₃₁ ClN ₄ O ₇ S	[1][2][3][4][5]
Molecular Weight	627.11 g/mol	[1][2][3][5]
CAS Number	6410-41-9	[1][3][4]
C.I. Number	12490	[1][4][6]
EINECS Number	229-107-2	[1][2][6]
Appearance	Orange-red powder	[5][7]
Solubility	Insoluble in water, easily soluble in ethanol, slightly soluble in acetone.[5] Estimated water solubility is 4.383e-005 mg/L at 25 °C.[7]	

Synthesis Pathway: A Generalized Approach

While specific, detailed industrial synthesis protocols for **Pigment Red 5** are proprietary, its production follows the well-established reaction pathway for monoazo pigments. This involves two primary stages: diazotization of a primary aromatic amine and subsequent azo coupling with a coupling component.



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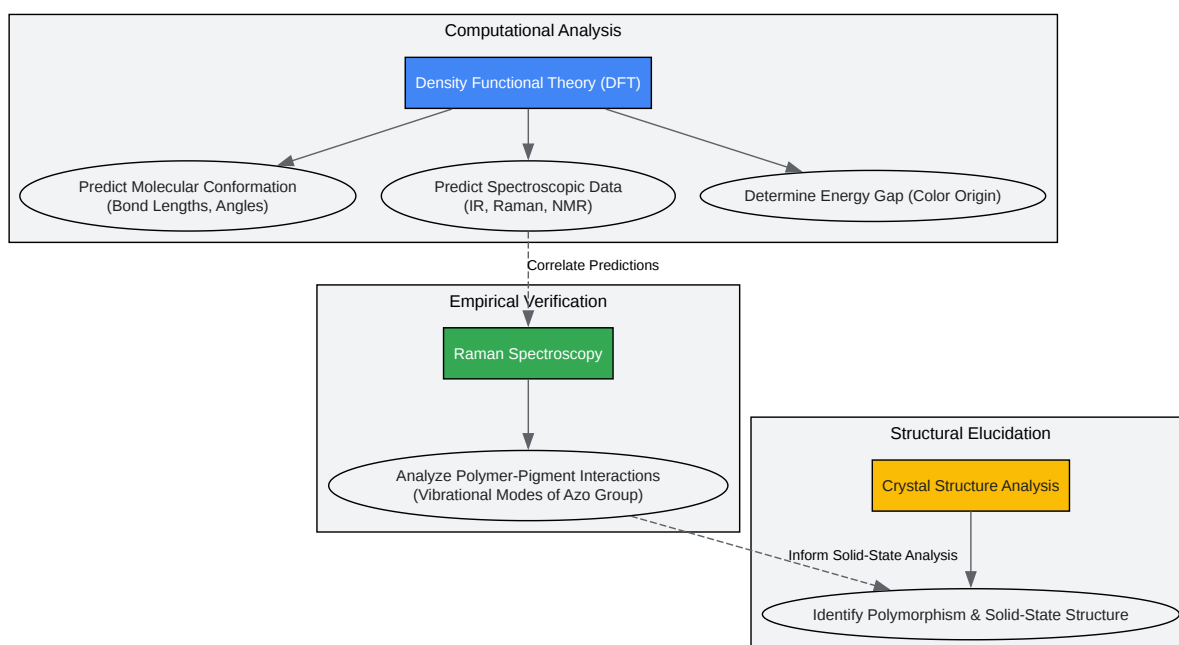
Caption: Generalized workflow for the synthesis of **Pigment Red 5**.

Experimental Protocol Outline: A detailed experimental protocol for the synthesis of a structurally related pigment, C.I. **Pigment Red 52:1**, provides insight into the practical steps involved.^[8]

- **Preparation of the Diazo Component:** A primary aromatic amine is dissolved in an aqueous solution with sodium hydroxide, then cooled to 0-5°C. Concentrated hydrochloric acid is added, followed by a solution of sodium nitrite to form the diazonium salt suspension.^[8]
- **Preparation of the Coupling Component:** A naphthol-based compound is dissolved in an aqueous sodium hydroxide solution.^[8]
- **Azo Coupling Reaction:** The diazonium salt suspension is slowly added to the coupling component solution under vigorous stirring, maintaining a temperature of 0-5°C and an alkaline pH (9-11).^[8]
- **Post-Treatment:** The resulting pigment suspension is heated, neutralized, and then the solid product is isolated via filtration. The pigment cake is washed thoroughly with hot deionized water to remove impurities and then dried in an oven to yield the final product.^[8]

Analytical Characterization Workflow

The structural and physical properties of **Pigment Red 5** are elucidated through various analytical techniques. Density Functional Theory (DFT) is employed for computational analysis of its electronic structure and stability, while spectroscopic methods provide empirical data for verification and interaction studies.



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Caption: Analytical workflow for **Pigment Red 5** characterization.

These advanced analytical methods are crucial for understanding the pigment's performance properties, such as color, lightfastness, and thermal stability, which are dictated by its solid-state structure.[4] Raman spectroscopy is particularly useful for analyzing the interactions between the pigment and a polymer matrix by focusing on the vibrational modes of the central azo group.[4]

Toxicological and Safety Profile

The toxicological data for **Pigment Red 5** is limited. Safety Data Sheets (SDS) for the compound frequently report "no data available" for key endpoints such as toxicity to fish, daphnia, and algae, as well as for persistence, degradability, and bioaccumulative potential.^[9]^[10]

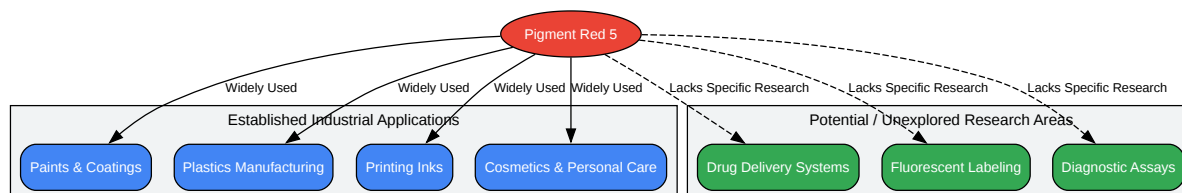
A screening assessment conducted by the Government of Canada concluded that **Pigment Red 5** was not harmful to the environment as it was not found to accumulate or cause harm to organisms.^[11] The substance was identified as persistent, bioaccumulative, and inherently toxic to aquatic organisms in an earlier profile, but the final assessment did not support these concerns.^[11]^[12] While some studies on structurally related azo pigments suggest a potential for genotoxicity, specific research on **Pigment Red 5** is not extensively documented.^[4]

Toxicological Endpoint	Result	Source
Acute Fish Toxicity	No data available	^[9] ^[10]
Acute Daphnia Toxicity	No data available	^[9] ^[10]
Algae Toxicity	No data available	^[9] ^[10]
Persistence and Degradability	No data available	^[9] ^[10]
Bioaccumulative Potential	No data available	^[9] ^[10]
Environmental Harm (Canada)	Determined not to be harmful to the environment.	^[11]

Standard laboratory safety precautions, including the use of personal protective equipment (PPE), should be observed when handling the pigment powder.^[8]

Applications: Industrial Use vs. Biomedical Potential

Pigment Red 5 has a long history of use as a colorant in a wide range of industrial and consumer products.^[13] Its application in biomedical fields, however, remains largely unexplored.



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Caption: Application landscape of **Pigment Red 5**.

Established Applications:

- **Paints and Coatings:** Used in automotive, industrial, and architectural paints for its vibrant, durable color and good resistance to heat and light.[7]
- **Plastics and Rubber:** Incorporated into various polymers to provide color.[11]
- **Inks:** A common colorant in printing inks.[11][13]
- **Cosmetics and Personal Care:** Used in products like soaps and detergents, and as a cosmetic colorant.[3][6][11]

Potential for Drug Development: While some organic pigments are being investigated for biomedical applications, specific research detailing the use of **Pigment Red 5** in areas like drug delivery systems is not extensively documented.[4] The potential utility of a compound in such systems depends on its stability, biocompatibility, and ability to be formulated into nanoparticles or loaded into a carrier.[4] Given its classification as a fluorescent dye in some contexts, there may be unexplored potential in bio-imaging or as a label in diagnostic assays, but this remains speculative without dedicated research.[13] The current body of literature lacks studies focused on the direct application of **Pigment Red 5** in drug delivery vehicle development.[4]

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